

Personal protective equipment for handling ST034307

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Compound of Interest

Compound Name: ST034307

Cat. No.: B10775859

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Essential Safety and Handling Guide for ST034307

This document provides crucial safety and logistical information for the handling and disposal of **ST034307**, a selective small molecule inhibitor of adenylyl cyclase 1 (AC1).^{[1][2][3]} The guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Compound Information

Property	Value	Source
Chemical Name	6-Chloro-2-(trichloromethyl)-4H-1-benzopyran-4-one	Tocris Bioscience ^[2]
Molecular Weight	297.95 g/mol	Tocris Bioscience ^[2]
Appearance	Powder	MedchemExpress ^[3]
Purity	≥98% (HPLC)	Tocris Bioscience ^[2]
Storage	Store at -20°C for up to 1 year or -80°C for up to 2 years.	MedchemExpress ^[3]

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **ST034307** is not publicly available, standard laboratory precautions for handling potent, biologically active small molecules should be strictly followed. The following PPE is mandatory when handling **ST034307** in its powdered form or in solution.

PPE Category	Minimum Requirement	Rationale
Hand Protection	Nitrile gloves	Prevents skin contact.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from dust particles and splashes.
Respiratory Protection	NIOSH-approved respirator (e.g., N95)	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation.
Body Protection	Laboratory coat	Protects from contamination of personal clothing.

Operational Handling Plan

A systematic approach to handling **ST034307** is essential to minimize exposure and ensure experimental integrity.

Receiving and Storage

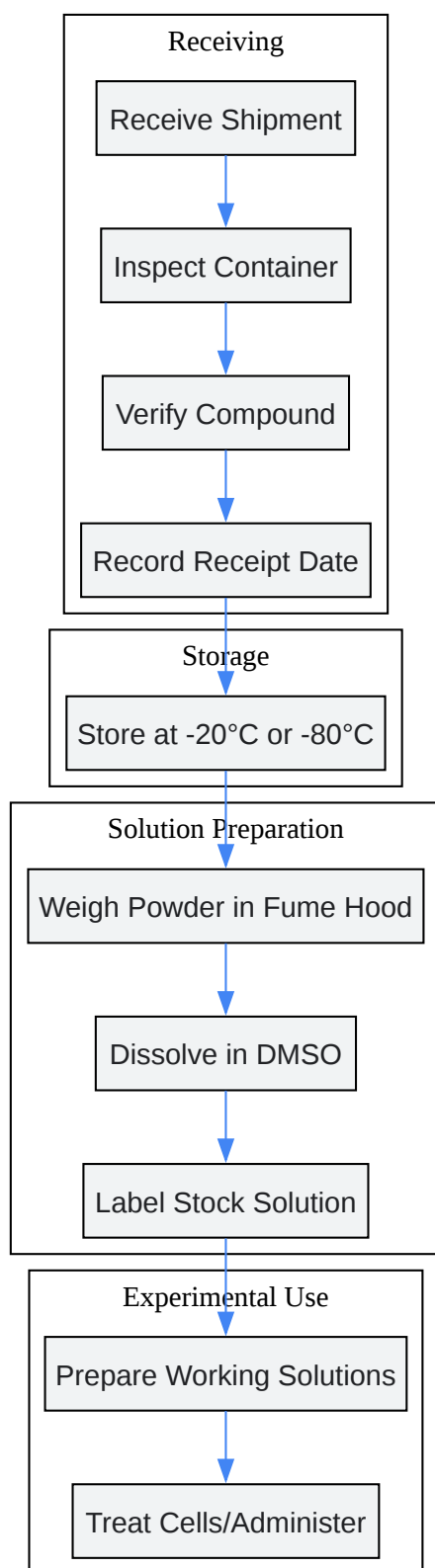
- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the compound name and quantity match the order.
- Record the date of receipt on the container.
- Store the compound at the recommended temperature (-20°C or -80°C) in a designated and clearly labeled area.^[3]

Preparation of Stock Solutions

- All weighing of the powdered compound and preparation of stock solutions should be performed in a certified chemical fume hood.
- Use a dedicated set of spatulas and weighing paper.
- **ST034307** is typically dissolved in DMSO to prepare stock solutions.[3]
- Clearly label the stock solution container with the compound name, concentration, solvent, date of preparation, and your initials.

Use in Experiments

- When diluting stock solutions or adding the compound to experimental setups, always wear the appropriate PPE.
- Handle all solutions containing **ST034307** with care to avoid splashes and aerosols.
- Work in a well-ventilated area.



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Caption: Workflow for the safe handling of **ST034307** from receipt to experimental use.

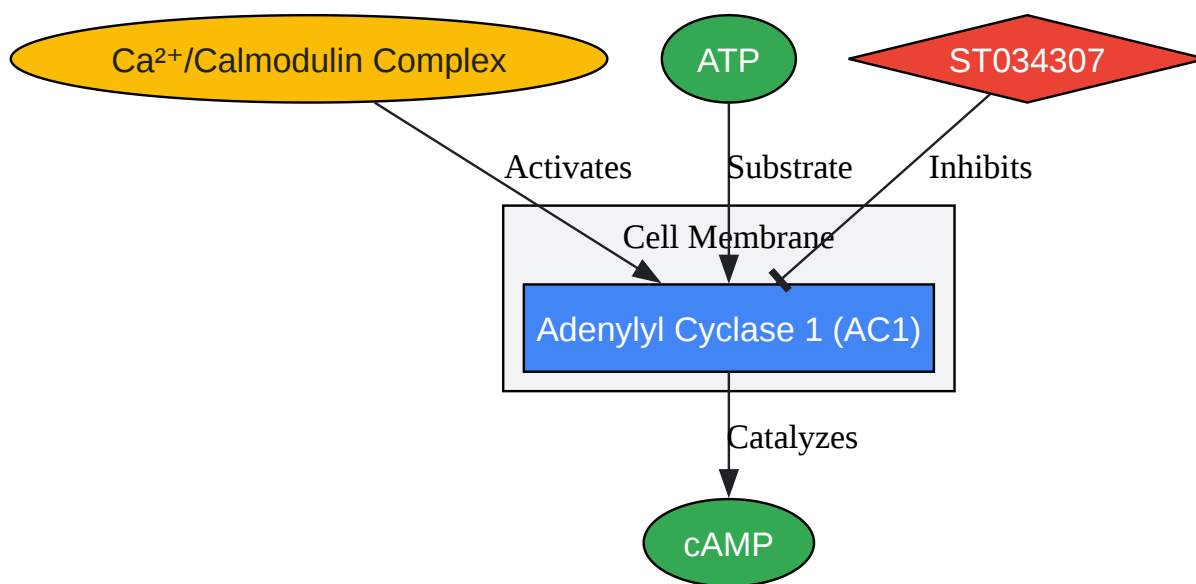
Disposal Plan

Proper disposal of **ST034307** and associated waste is critical to prevent environmental contamination and accidental exposure.

- Solid Waste:
 - Contaminated consumables such as gloves, weighing paper, and pipette tips should be collected in a dedicated, sealed waste bag.
 - The bag must be clearly labeled as "Hazardous Chemical Waste" and include the name of the compound.
- Liquid Waste:
 - Aqueous solutions containing **ST034307** should be collected in a designated, sealed, and clearly labeled hazardous waste container.
 - Unused stock solutions in DMSO should also be disposed of as hazardous chemical waste.
- Disposal Route:
 - All waste containing **ST034307** must be disposed of through your institution's Environmental Health and Safety (EH&S) office. Do not pour any solutions containing this compound down the drain.

Mechanism of Action: Inhibition of Adenylyl Cyclase 1

ST034307 is a selective inhibitor of adenylyl cyclase 1 (AC1), an enzyme that catalyzes the conversion of ATP to cyclic AMP (cAMP).[1][2] AC1 is stimulated by calcium (Ca^{2+}) in a calmodulin-dependent manner.[1] By inhibiting AC1, **ST034307** reduces the production of cAMP, which can modulate various downstream signaling pathways. This inhibitory action has been shown to have analgesic effects in preclinical models of pain.[1]



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Caption: **ST034307** inhibits the Ca^{2+} /Calmodulin-activated Adenylyl Cyclase 1 (AC1).

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References

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